

Application Notes and Protocols: The Role of Iridium(IV) Iodide in Electrochemical Applications

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Compound of Interest

Compound Name: *Iridium(IV) iodide*

Cat. No.: *B1582531*

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Introduction

Iridium(IV) iodide (IrI_4) is a binary chemical compound that, while noted for its potential as a catalyst in organic chemistry, has limited direct applications in electrochemistry as a primary active material.^[1] The current body of scientific literature does not extensively document the use of **iridium(IV) iodide** in electrochemical sensors, electrocatalysis, or energy storage devices in the same way as other iridium compounds, such as iridium oxides and various organometallic iridium complexes.

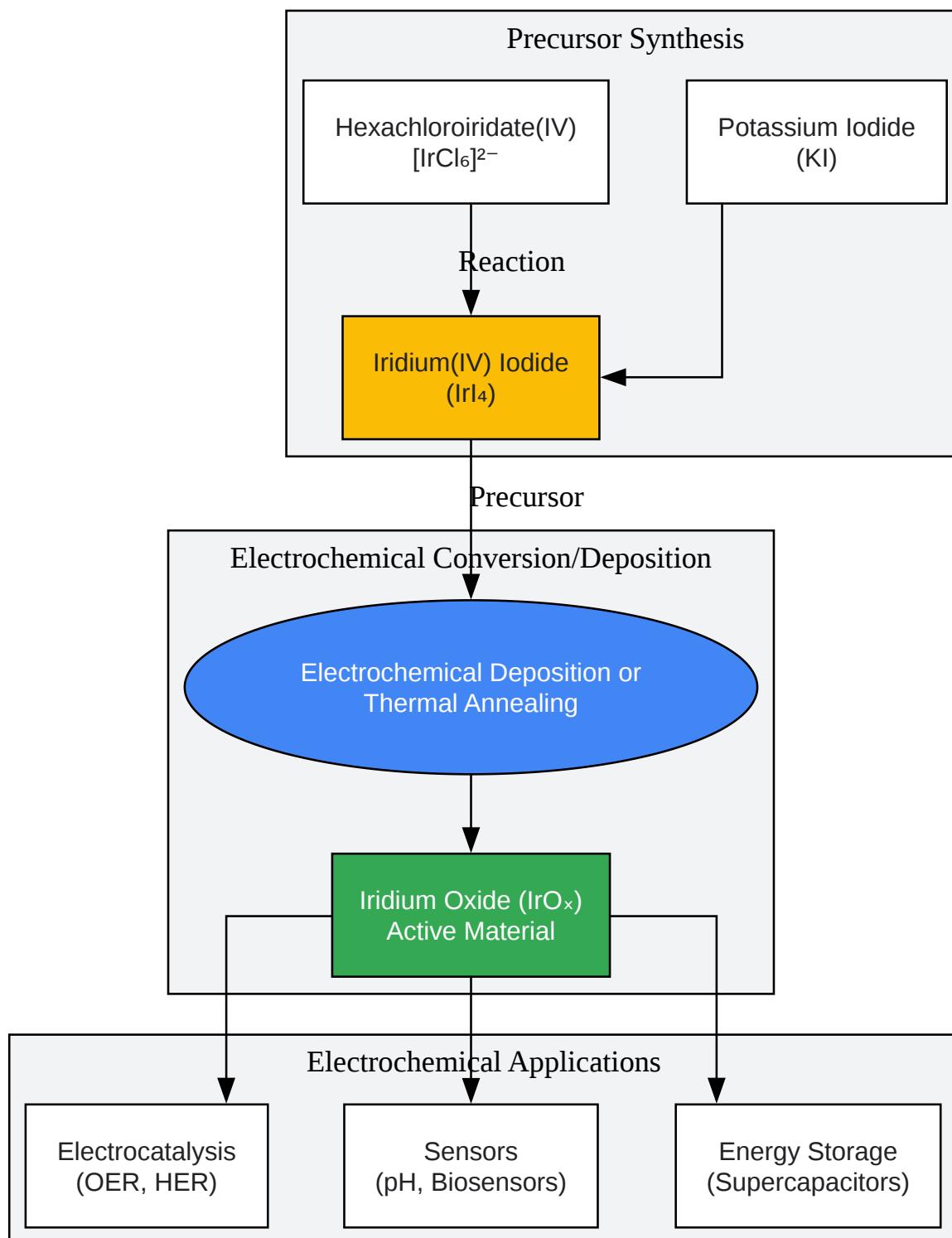
The primary role of iridium(IV) compounds in electrochemistry is often as a precursor for the synthesis of more stable and electrochemically active materials, most notably iridium oxide (IrO_x).^[2] Iridium oxides are widely recognized for their excellent catalytic activity, stability in harsh acidic environments, and variable oxidation states (Ir(III), Ir(IV), Ir(V)), making them highly suitable for a range of electrochemical applications.^{[3][4][5]}

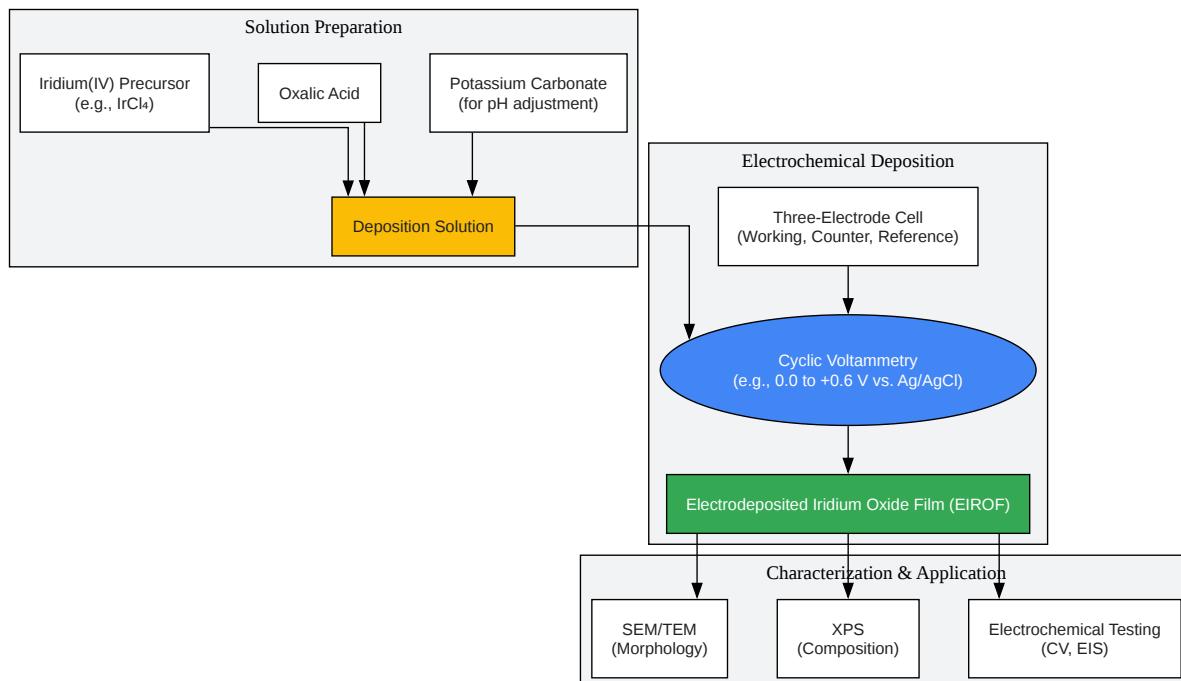
These application notes will, therefore, focus on the established role of iridium compounds in electrochemistry, with a particular emphasis on iridium oxides that can be derived from iridium(IV) precursors. We will provide an overview of the key applications, relevant experimental protocols, and a logical framework for understanding the utility of iridium precursors in developing electrochemically active materials.

Iridium(IV) Iodide as a Precursor to Electrochemically Active Species

The primary utility of **iridium(IV) iodide** in an electrochemical context is as a starting material for the synthesis of electrochemically active iridium and iridium oxide nanoparticles and thin films.[2] The iodide ligands can be replaced or the iridium center can be transformed under various reaction conditions to form iridium oxides, which are the preferred species for most electrochemical applications due to their stability and catalytic properties.

The general workflow involves the synthesis of an iridium precursor, such as **iridium(IV) iodide**, followed by a deposition or conversion process to create an electrochemically active layer on a substrate.



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